

Application of Triethylene glycol bis(2-ethylhexanoate) in synthetic rubber formulations.

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Compound of Interest

Compound Name: *Triethylene glycol bis(2-ethylhexanoate)*

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Application of Triethylene Glycol Bis(2-Ethylhexanoate) in Synthetic Rubber Formulations

Application Note AP-SR-001

Introduction

Triethylene glycol bis(2-ethylhexanoate), also known as TEG-EH or 3G8, is a high-performance, low-viscosity plasticizer utilized in synthetic rubber formulations to enhance flexibility, particularly at low temperatures.^{[1][2][3]} Its chemical structure, characterized by a flexible triethylene glycol backbone and C8 ester chains, imparts excellent plasticizing efficiency, low volatility, and good compatibility with a range of polar elastomers, most notably Nitrile Butadiene Rubber (NBR).^{[4][5]} This document provides detailed application notes, experimental protocols, and performance data for the use of **triethylene glycol bis(2-ethylhexanoate)** in synthetic rubber formulations, targeted at researchers and professionals in materials science and rubber compounding.

The primary function of a plasticizer is to increase the free volume within the polymer matrix, thereby lowering the glass transition temperature (T_g) and improving the workability and

flexibility of the rubber compound.[6] **Triethylene glycol bis(2-ethylhexanoate)** is particularly effective in this regard, making it a preferred choice for applications requiring reliable performance in cold environments, such as automotive components, hoses, seals, and gaskets.[7][8]

Key Advantages in Synthetic Rubber Formulations

- **Excellent Low-Temperature Flexibility:** Significantly lowers the brittle point of the rubber, allowing it to remain flexible and functional at sub-zero temperatures.
- **High Plasticizing Efficiency:** A relatively small amount of the plasticizer can lead to a significant reduction in hardness and an increase in elongation.
- **Low Volatility:** Its low vapor pressure ensures permanence within the rubber matrix, even at elevated temperatures, leading to stable long-term performance.[2][4]
- **Good Compatibility:** Shows good compatibility with polar synthetic rubbers like NBR, reducing the likelihood of plasticizer migration or "bleeding" to the surface.[5]
- **Improved Processing:** The low viscosity of **triethylene glycol bis(2-ethylhexanoate)** can aid in the mixing and processing of rubber compounds, potentially reducing energy consumption and cycle times.[7]

Data Presentation

The following tables summarize the typical effects of incorporating **triethylene glycol bis(2-ethylhexanoate)** into a standard Nitrile Butadiene Rubber (NBR) formulation. The data presented is illustrative of the expected performance based on the properties of low-temperature ester plasticizers. Actual results may vary depending on the specific NBR grade, curing system, and other compound ingredients.

Table 1: Physical and Chemical Properties of **Triethylene Glycol Bis(2-Ethylhexanoate)**

Property	Value
Chemical Name	Triethylene glycol bis(2-ethylhexanoate)
CAS Number	94-28-0
Molecular Formula	C ₂₂ H ₄₂ O ₆
Molecular Weight	402.57 g/mol
Appearance	Clear, colorless to pale yellow liquid
Density @ 20°C	~0.97 g/cm ³
Boiling Point	~344 °C
Freezing Point	~-50 °C
Flash Point	>190 °C

Table 2: Illustrative Performance of **Triethylene Glycol Bis(2-Ethylhexanoate)** in a Typical NBR Formulation

Property	Test Method	Control (0 pphr)	10 pphr TEG-EH	20 pphr TEG-EH	30 pphr TEG-EH
Mechanical Properties					
Hardness (Shore A)	ASTM D2240	70	65	60	55
Tensile Strength (MPa)	ASTM D412	18	16.5	15	13.5
Elongation at Break (%)	ASTM D412	350	450	550	650
100% Modulus (MPa)	ASTM D412	3.5	2.8	2.2	1.8
Tear Strength (kN/m)	ASTM D624	30	28	26	24
Thermal Properties					
Glass Transition Temp. (T _g) (°C)	DMA	-25	-35	-45	-55
Brittle Point (°C)	ASTM D746	-30	-42	-55	-65
Fluid Resistance					
Volume Change in ASTM Oil #3 (70h @ 100°C) (%)	ASTM D471	+15	+20	+25	+30

pphr: parts per hundred rubber

Experimental Protocols

The following protocols describe the methodology for incorporating and evaluating **triethylene glycol bis(2-ethylhexanoate)** in a synthetic rubber formulation.

Protocol 1: Compounding of NBR with Triethylene Glycol Bis(2-Ethylhexanoate)

Objective: To prepare a series of NBR compounds with varying concentrations of **triethylene glycol bis(2-ethylhexanoate)**.

Materials:

- Nitrile Butadiene Rubber (NBR), medium acrylonitrile (ACN) content (e.g., 33%)
- Zinc Oxide (activator)
- Stearic Acid (activator)
- Carbon Black (e.g., N550, reinforcing filler)
- Sulfur (curing agent)
- N-tert-butyl-2-benzothiazolesulfenamide (TBBS, accelerator)
- **Triethylene glycol bis(2-ethylhexanoate)** (plasticizer)

Equipment:

- Two-roll mill with heating and cooling capabilities
- Analytical balance

Procedure:

- Mastication: Soften the NBR on the two-roll mill at a temperature of approximately 50-60°C.

- **Incorporation of Activators:** Add zinc oxide and stearic acid to the softened rubber and mix until fully dispersed.
- **Addition of Filler and Plasticizer:** Add the carbon black and **triethylene glycol bis(2-ethylhexanoate)** to the compound. It is often beneficial to add the plasticizer before or concurrently with the filler to aid in its dispersion. Mix thoroughly until a homogenous compound is achieved.
- **Addition of Curing System:** Reduce the mill temperature to below 90°C to prevent premature vulcanization (scorching). Add the sulfur and TBBS and mix until fully dispersed.
- **Sheeting Out:** Sheet out the final compound from the mill at a controlled thickness and allow it to cool to room temperature. Store the uncured sheets in a cool, dark place for at least 24 hours before vulcanization.

Protocol 2: Vulcanization of Test Specimens

Objective: To cure the prepared NBR compounds into sheets for physical testing.

Equipment:

- Compression molding press with temperature and pressure controls
- Molds of appropriate dimensions for the required test specimens

Procedure:

- Preheat the compression molding press to the desired vulcanization temperature (e.g., 160°C).
- Cut the uncured rubber sheets to a size slightly larger than the mold dimensions.
- Place the uncured rubber in the preheated mold and close the press.
- Apply a specified pressure (e.g., 10 MPa) and maintain the temperature for the predetermined cure time (t_{90}), which can be determined using a moving die rheometer (MDR).

- After the cure time has elapsed, carefully open the press and remove the vulcanized rubber sheet from the mold.
- Allow the sheet to cool to room temperature. Post-cure conditioning for 24 hours at ambient temperature is recommended before testing.

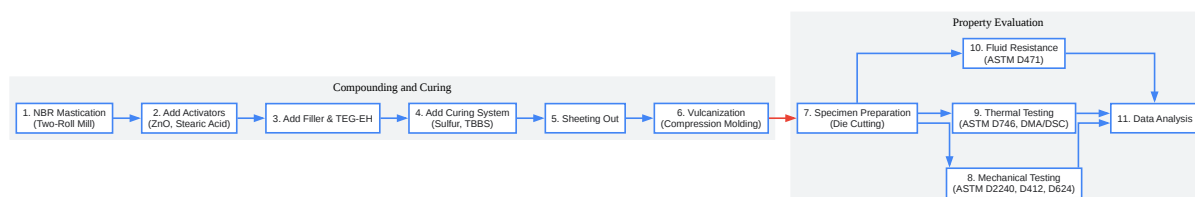
Protocol 3: Evaluation of Mechanical and Thermal Properties

Objective: To characterize the physical properties of the vulcanized NBR compounds.

Procedure:

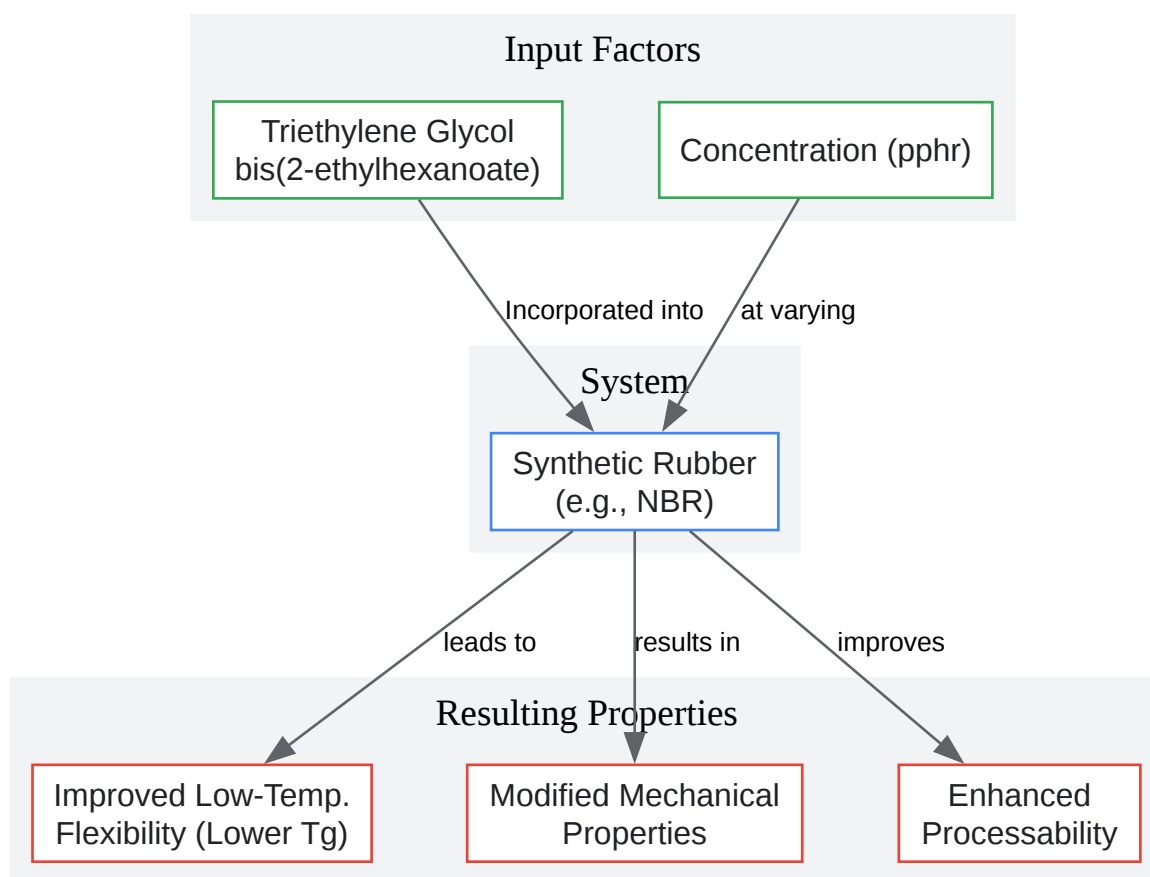
- Specimen Preparation: Die-cut the required test specimens from the vulcanized sheets according to the dimensions specified in the relevant ASTM standards.
- Hardness: Measure the Shore A hardness using a durometer according to ASTM D2240.
- Tensile Properties: Determine the tensile strength, elongation at break, and modulus using a universal testing machine (tensometer) following the procedure outlined in ASTM D412.
- Tear Strength: Measure the tear resistance of the material as per ASTM D624.
- Low-Temperature Brittleness: Determine the brittle point of the rubber compounds by impact testing at decreasing temperatures according to ASTM D746.
- Glass Transition Temperature (T_g): The glass transition temperature can be determined using Dynamic Mechanical Analysis (DMA) or Differential Scanning Calorimetry (DSC).

Visualizations



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Caption: Experimental workflow for incorporating and testing TEG-EH in NBR.



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Caption: Logical relationship of TEG-EH addition to rubber properties.

Conclusion

Triethylene glycol bis(2-ethylhexanoate) is a highly effective plasticizer for synthetic rubber formulations, particularly for applications demanding excellent low-temperature performance. Its incorporation into polar elastomers like NBR leads to a significant reduction in the glass transition temperature and brittle point, thereby enhancing flexibility in cold environments. While it may lead to a slight reduction in tensile strength and hardness, the improvement in elongation and processability often outweighs these effects for many applications. The provided protocols offer a standardized framework for the evaluation of this plasticizer, enabling researchers and compounders to optimize their formulations for specific performance requirements.

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References

- 1. hallstarindustrial.com [hallstarindustrial.com]
- 2. ias.ac.in [ias.ac.in]
- 3. Research of Influence of Plasticizers on the Low-Temperature and Mechanical Properties of Rubbers | Scientific.Net [scientific.net]
- 4. mdpi.com [mdpi.com]
- 5. Specialty Plasticizers for Rubber/Elastomers | Hallstar [hallstarindustrial.com]
- 6. researchgate.net [researchgate.net]
- 7. IMCD - Leading Speciality Chemicals & Ingredients Distributor [imcd.in]
- 8. TEG-EH (Triethylene Glycol Bis (2-EthylHexanoate)) Plasticizer | Eastman [eastman.com]
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